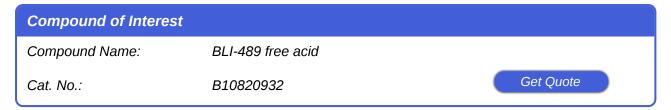


# Proper Disposal Procedures for BLI-489 Free Acid

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **BLI-489 free acid**, a synthetic organic compound classified as a carbapenem  $\beta$ -lactamase inhibitor.[1] Adherence to these procedures is critical to ensure personnel safety and compliance with environmental regulations. Given the absence of a specific Safety Data Sheet (SDS) detailing disposal, these guidelines are based on established best practices for the disposal of laboratory chemical waste.

## **Summary of Key Data**



Property	Value	Source
Chemical Name	(5R,6Z)-6-(6,8-dihydro-5H-imidazo[2,1-c][1][2]oxazin-2-ylmethylidene)-7-oxo-4-thia-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid	PubChem
CAS Number	635322-76-8	ChemIDplus, EPA DSSTox, FDA GSRS[2][3]
Molecular Formula	C13H11N3O4S	PubChem[3]
Molecular Weight	305.31 g/mol	PubChem[3]
Compound Class	Synthetic organic	IUPHAR/BPS Guide to PHARMACOLOGY[1]

## **Experimental Protocols: Disposal of BLI-489 Free Acid**

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **BLI-489 free acid**. This protocol assumes that the compound should be treated as potentially hazardous chemical waste.

Personnel Protective Equipment (PPE) Required:

- Safety goggles
- Lab coat
- Chemical-resistant gloves

#### Procedure:

- Waste Identification and Segregation:
  - Treat all BLI-489 free acid waste, including pure compound, solutions, and contaminated materials (e.g., pipette tips, weighing boats, gloves), as hazardous chemical waste.



- Do not mix BLI-489 free acid waste with other waste streams unless compatibility has been confirmed. Incompatible wastes must be stored separately.[4]
- · Waste Collection and Containerization:
  - Collect waste in a designated, leak-proof container that is compatible with the chemical.
     The container must have a secure screw-top cap.[5]
  - The container should not be filled beyond 75% capacity to allow for expansion and prevent spills.
  - For liquid waste, use a container made of a material that will not react with or be degraded by the solvent used.
  - For solid waste, a clearly labeled, sealed bag may be used before placement in the final disposal container.
- Waste Labeling:
  - Clearly label the waste container with the words "Hazardous Waste".
  - The label must include:
    - The full chemical name: "BLI-489 free acid" (do not use abbreviations).
    - The approximate concentration and quantity of the waste.
    - The date the waste was first added to the container.
    - The name of the principal investigator or laboratory contact.
  - Ensure the label is legible and securely affixed to the container.
- Waste Storage:
  - Store the sealed and labeled waste container in a designated Satellite Accumulation Area
     (SAA) within the laboratory.[5]



- The SAA must be under the control of laboratory personnel and located at or near the point of generation.[5]
- Store the waste container in secondary containment (e.g., a chemical-resistant tray or bin)
   to contain any potential leaks.
- Ensure the storage area is cool, dry, and well-ventilated.
- Disposal Request and Pickup:
  - Once the waste container is full or has been in storage for a designated period (consult your institution's guidelines, often not to exceed one year for partially filled containers in an SAA), arrange for disposal through your institution's Environmental Health and Safety (EHS) office or equivalent department.[5]
  - Follow your institution's specific procedures for requesting a hazardous waste pickup.
  - Do not dispose of BLI-489 free acid down the drain or in the regular trash.

### **Disposal Workflow Diagram**

The following diagram illustrates the proper disposal workflow for **BLI-489 free acid**.

Caption: Disposal workflow for **BLI-489 free acid**.

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